

fenazaquin consumer risk assessment exposure

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fenazaquin

CAS No.: 120928-09-8

Cat. No.: S527855

Get Quote

Fenazaquin Efficacy vs. Other Acaricides

The table below summarizes experimental data on the efficacy of **fenazaquin** and other acaricides against cyclamen mites in strawberries, based on a 2025 study [1].

Acaricide	Chemical Group	Mode of Action (IRAC Group)	Efficacy (Cyclamen Mite Reduction)	Key Findings
Fenazaquin	Quinazoline	Mitochondrial complex I electron transport inhibitor (Group 21)	>90% (Greenhouse); 90-99% (Field)	Highly effective; reduces mite numbers and leaf injury; improves yield and fruit size [1].
Pyridaben	Pyridazinone	Mitochondrial complex I electron transport inhibitor (Group 21)	>90% (Greenhouse); 90-99% (Field)	Highly effective; results similar to fenazaquin and abamectin [1].
Abamectin	Avermectin	Chloride channel activator (Group 6)	>90% (Greenhouse); 90-99% (Field)	The current standard; high efficacy confirmed [1].

Acaricide	Chemical Group	Mode of Action (IRAC Group)	Efficacy (Cyclamen Mite Reduction)	Key Findings
Spiromesifen	Tetronic acid	Lipid synthesis inhibitor (Group 23)	Moderate (Variable)	Reduced mite numbers in folded leaves in one experiment; effectiveness can vary [1].
Chlorfenapyr	Pyrrole	Uncoupler of oxidative phosphorylation (Group 13)	Moderate (Variable)	Reduced mite numbers in one experiment; did not improve yield or fruit size [1].
Horticultural Oils/Soaps (e.g., SuffOil-X)	-	Physical mode of action (suffocation)	Not Significant	Pre-plant dip treatments did not provide significant control compared to untreated plants [1].

Potential Human Health Risks

Recent research and regulatory actions highlight potential health concerns related to **fenazaquin**:

- Potential Immunotoxicity:** A 2025 computational study used pharmacophore modeling to screen pesticides for their potential to inhibit **Janus kinases (JAKs)**, which are crucial proteins for immune system signaling. The study identified **fenazaquin** as one of 64 pesticides with structural features that suggest it **may inhibit JAK enzymes** [2]. This inhibition could theoretically lead to immunosuppression, increasing susceptibility to infections and potentially promoting cancer development, though this biological activity requires confirmation through direct laboratory testing [2].
- Acute Toxicity and New Regulations:** Due to identified risks of acute toxicity upon exposure, **Japan is regulating fenazaquin as a deleterious substance**, effective November 1, 2025. Products exceeding a 19.4% concentration will require compliant labeling, secure storage, and manufacturer registration [3].

- **Ongoing Safety Evaluation:** Health Canada is currently conducting a consultation (until October 5, 2025) on a proposed Maximum Residue Limit (MRL) for **fenazaquin**, which is a key step in assessing and managing potential consumer exposure through food [4].

Safety Profile in Non-Target Organisms

Fenazaquin shows promise as a selective miticide. A 2022 study found it to have **high efficacy against Varroa mites (>80%) while demonstrating low mortality in honey bees** under both laboratory and semi-field conditions. This suggests it could be a valuable compound for use in settings where pollinator safety is a critical concern [5].

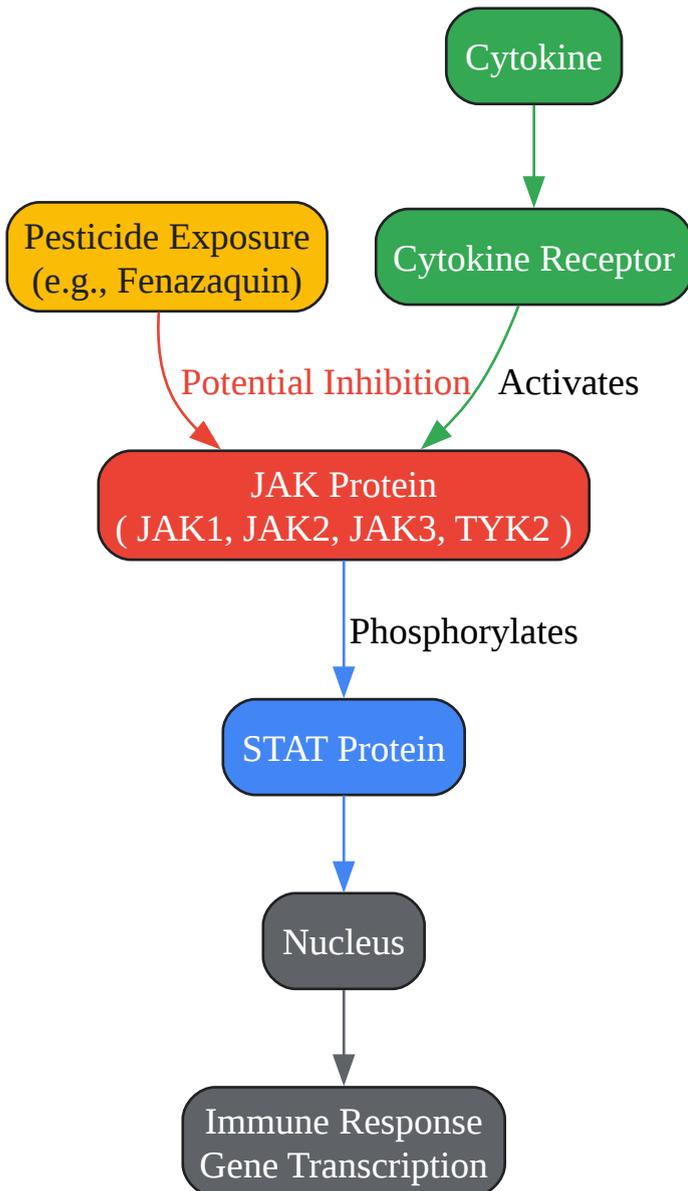
Experimental Protocols from Key Studies

For researchers, here are the core methodologies from the cited experiments:

- **Greenhouse Efficacy Experiment [1]:**
 - **Plant Infestation:** Strawberry plants were infested by placing leaflet with approximately 30 cyclamen mites from a lab colony into the plant crown.
 - **Acaricide Application:** Treatments were applied at the highest label rate using an airbrush sprayer.
 - **Evaluation:** Mite numbers and leaf injury on a scale of 0-3 were assessed two weeks after application.
- **Pharmacophore Modeling Study [2]:**
 - **Model Development:** Structure-based and ligand-based pharmacophore models were created for JAK1, JAK2, JAK3, and TYK2 kinases.
 - **Virtual Screening:** These models were used to screen a database of pesticide compounds.
 - **Hit Identification:** Compounds that matched the pharmacophore features were identified as potential JAK inhibitors.

Diagram of Potential Immunotoxicity Pathway

The diagram below illustrates the hypothesized mechanism by which **fenazaquin** may interfere with immune signaling, based on the computational study [2].



[Click to download full resolution via product page](#)

*Diagram 1: Hypothesized JAK-STAT Pathway Inhibition. This diagram shows the normal immune signaling pathway and the potential inhibitory effect of **fenazaquin** on JAK proteins, as predicted by computational modeling [2].*

Key Insights for Professionals

- **Effective Agricultural Tool: Fenazaquin** is a highly effective acaricide that can help diversify the chemical toolbox for managing resistant mites in crops like strawberry [1].
- **Risk Assessment is Critical:** The theoretical immunotoxicity risk identified computationally must be validated with **in vitro and in vivo studies** to determine its real-world significance for human health [2].
- **Monitor Regulatory Updates:** The evolving regulatory landscape, as seen in Japan and Canada, indicates that the risk profile of **fenazaquin** is being actively reassessed globally [4] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Biopesticide transplant dips and foliar acaricide ... [link.springer.com]
2. Pharmacophore Modeling of Janus Kinase Inhibitors [pmc.ncbi.nlm.nih.gov]
3. Japan to Regulate Fenazaquin as Deleterious... | UL Solutions [ul.com]
4. Consultation on fenazaquin , Proposed Maximum Residue... - Canada.ca [canada.ca]
5. Miticidal activity of fenazaquin and fenpyroximate against ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [fenazaquin consumer risk assessment exposure]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b527855#fenazaquin-consumer-risk-assessment-exposure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com